

Application Notes and Protocols for (R)-HTS-3

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (R)-HTS-3
Cat. No.: B10830602

[Get Quote](#)

A Guide for Researchers, Scientists, and Drug Development Professionals

(R)-HTS-3 is a potent and selective inhibitor of lysophosphatidylcholine acyltransferase 3 (LPCAT3), a crucial enzyme in the metabolism of phospholipids. These application notes provide detailed protocols for the preparation of **(R)-HTS-3** stock solutions and summarize its key chemical and biological properties to facilitate its use in research and drug development.

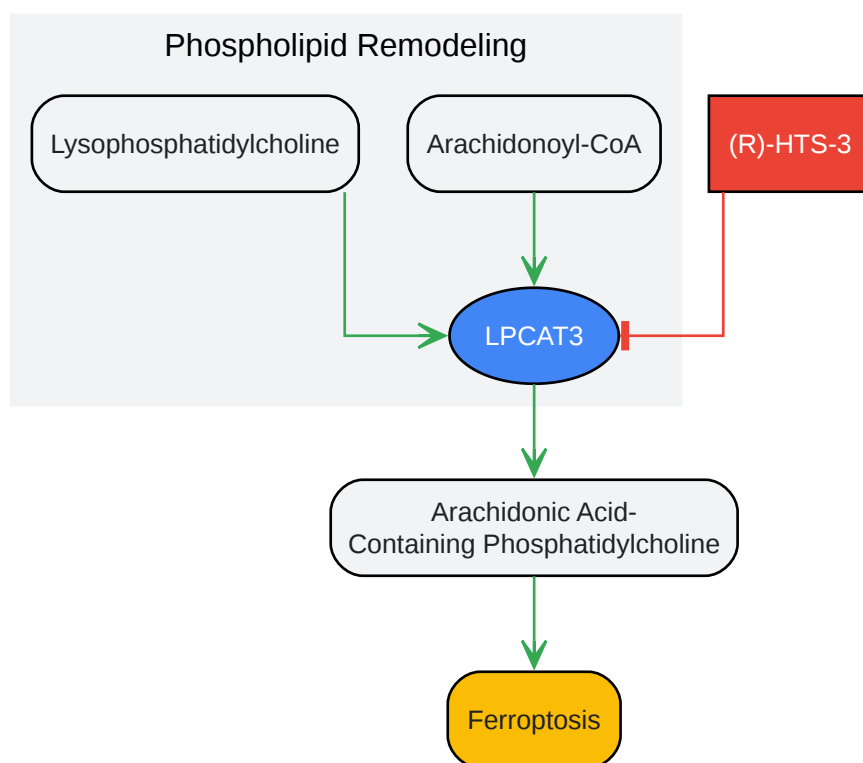
Chemical and Physical Properties

A comprehensive summary of the key chemical and physical properties of **(R)-HTS-3** is provided below. This information is essential for accurate preparation of stock solutions and for understanding the compound's behavior in experimental settings.

Property	Value	References
Formal Name	N-[(2R)-2-(dimethylamino)-2-phenylethyl]-3,5-difluorobenzamide	[1]
CAS Number	2771208-83-2	[1][2][3][4][5][6][7]
Molecular Formula	C ₁₇ H ₁₈ F ₂ N ₂ O	[1][4][5][6]
Molecular Weight	304.3 g/mol	[1][3]
Purity	≥98%	[1][4][6]
Solubility in Ethanol	10 mg/mL[1][6], 61 mg/mL[2]	
Solubility in DMSO	61 mg/mL (200.43 mM)	[2]
Solubility in Water	Insoluble	[2]
Storage (Solid)	-20°C for up to 3 years	[3]
Storage (in Solvent)	-80°C for up to 1 year; -20°C for up to 1 month	[2][3]

Mechanism of Action and Biological Activity

(R)-HTS-3 functions as a highly selective inhibitor of LPCAT3, with an IC₅₀ value of 0.09 μM.[1][2][3][6][7] LPCAT3 plays a critical role in the remodeling of phospholipids, specifically those containing arachidonic acid (C20:4). By inhibiting LPCAT3, **(R)-HTS-3** reduces the incorporation of arachidonic acid into phospholipids.[1] This mechanism of action has been shown to protect cancer cells from RSL3-induced ferroptosis, a form of programmed cell death dependent on iron and lipid peroxidation.[1][2][3][7]



[Click to download full resolution via product page](#)

Figure 1: Simplified signaling pathway illustrating the inhibitory action of **(R)-HTS-3** on LPCAT3, leading to the modulation of ferroptosis.

Experimental Protocols: Preparation of Stock Solutions

This section provides detailed protocols for the preparation of **(R)-HTS-3** stock solutions using either Dimethyl Sulfoxide (DMSO) or Ethanol. The choice of solvent will depend on the specific requirements of the downstream application.

Materials:

- **(R)-HTS-3** (solid powder)
- Dimethyl Sulfoxide (DMSO), anhydrous
- Ethanol, 200 proof (absolute)

- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

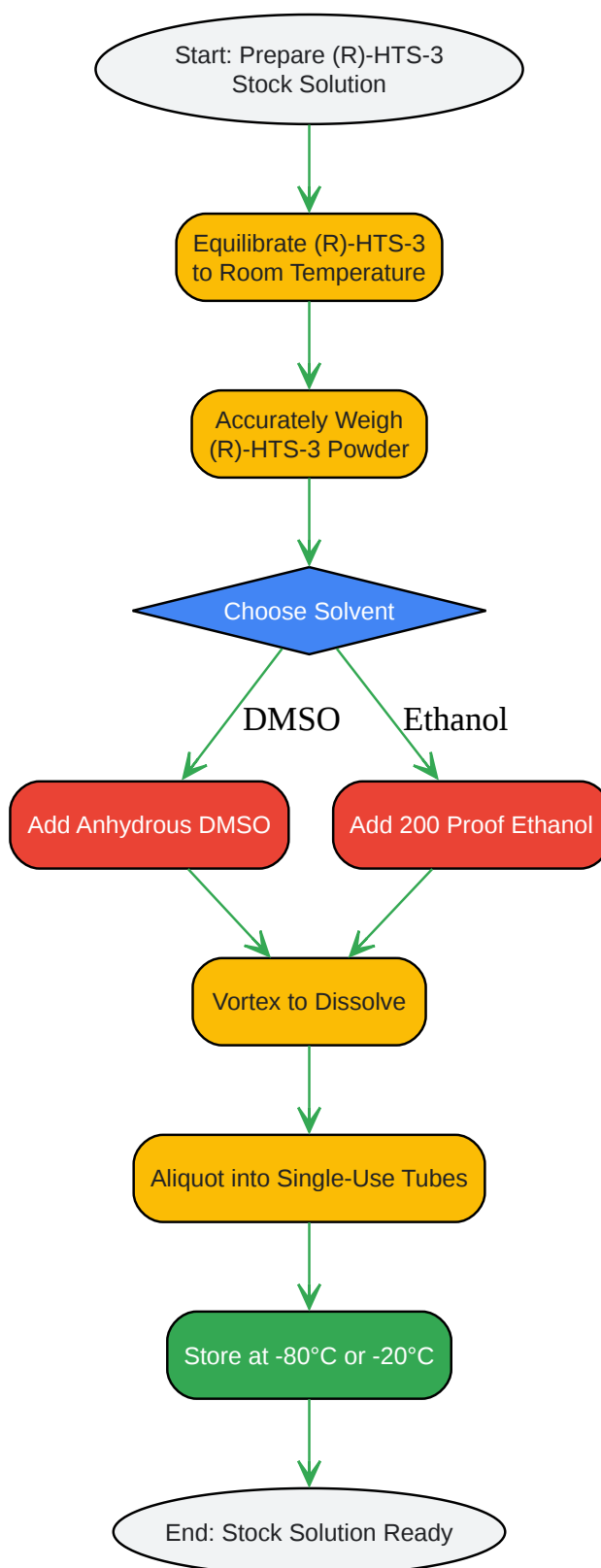
Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

- **Equilibrate (R)-HTS-3:** Allow the vial of solid **(R)-HTS-3** to equilibrate to room temperature for at least 15 minutes before opening to prevent condensation.
- **Weigh the Compound:** Accurately weigh out the desired amount of **(R)-HTS-3** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 0.3043 mg of **(R)-HTS-3** (Molecular Weight = 304.3 g/mol).
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to the vial containing the weighed **(R)-HTS-3**. To continue the example, add 100 μ L of DMSO to the 0.3043 mg of **(R)-HTS-3**.
- **Dissolution:** Cap the vial securely and vortex thoroughly until the solid is completely dissolved. Gentle warming in a water bath (37°C) may be used to aid dissolution if necessary.
- **Aliquot and Store:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month). Avoid repeated freeze-thaw cycles.

Protocol 2: Preparation of a 10 mg/mL Stock Solution in Ethanol

- **Equilibrate (R)-HTS-3:** As in the previous protocol, allow the vial of solid **(R)-HTS-3** to reach room temperature before opening.
- **Weigh the Compound:** Weigh out the desired amount of **(R)-HTS-3**. For instance, to prepare 1 mL of a 10 mg/mL stock solution, weigh 10 mg of the compound.

- Solvent Addition: Add the calculated volume of 200 proof ethanol to the vial. In this example, add 1 mL of ethanol.
- Dissolution: Securely cap the vial and vortex until the compound is fully dissolved.
- Aliquot and Store: Dispense the stock solution into single-use aliquots in sterile tubes. Store at -80°C for up to one year.



[Click to download full resolution via product page](#)

Figure 2: Experimental workflow for the preparation of **(R)-HTS-3** stock solutions.

Safety Precautions

(R)-HTS-3 is for research use only and is not intended for human or veterinary use. Standard laboratory safety practices should be followed when handling this compound. This includes wearing appropriate personal protective equipment (PPE) such as gloves, a lab coat, and safety glasses. Handle the compound in a well-ventilated area. For further safety information, consult the Safety Data Sheet (SDS) provided by the supplier.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. caymanchem.com \[caymanchem.com\]](https://www.caymanchem.com)
- [2. selleckchem.com \[selleckchem.com\]](https://www.selleckchem.com)
- [3. \(R\)-HTS-3 | LPCAT3 inhibitor | TargetMol \[targetmol.com\]](https://www.targetmol.com)
- [4. SmallMolecules.com | \(R\)-HTS-3 \(1 mg\) from Cayman Chemical | SmallMolecules.com \[smallmolecules.com\]](https://www.smallmolecules.com)
- [5. medkoo.com \[medkoo.com\]](https://www.medkoo.com)
- [6. \(R\)-HTS-3 | CAS 2771208-83-2 | Cayman Chemical | Biomol.de \[biomol.com\]](https://www.biomol.de)
- [7. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- To cite this document: BenchChem. [Application Notes and Protocols for (R)-HTS-3]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10830602/docs#application-notes-and-protocols-for-r-hts-3\]](https://www.benchchem.com/product/b10830602/docs#application-notes-and-protocols-for-r-hts-3)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)